

# Safeguarding Your Research: A Comprehensive Guide to Handling 4'-Bromoacetanilide

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## Compound of Interest

Compound Name: 4'-Bromoacetanilide

Cat. No.: B085723

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For Immediate Reference: Key Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

Handling **4'-Bromoacetanilide** requires stringent safety protocols to mitigate risks of irritation and exposure. This guide provides essential, actionable information for the safe handling, use, and disposal of this compound, ensuring the well-being of laboratory personnel and the integrity of research.

## Hazard Identification and Personal Protective Equipment (PPE)

**4'-Bromoacetanilide** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[1][2][3][4][5] Adherence to proper PPE protocols is mandatory to prevent contact and inhalation.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] For splash hazards, a face shield is recommended.[6]
- **Skin Protection:**

- Gloves: Chemical-resistant, impervious gloves, such as nitrile rubber, must be worn.<sup>[3]</sup> Inspect gloves before use and dispose of contaminated gloves properly.<sup>[7]</sup>
- Lab Coat: A lab coat or other protective clothing is essential to prevent skin contact.<sup>[8]</sup>
- Respiratory Protection: In situations where dust may be generated, use a NIOSH (US) or CEN (EU) approved particle respirator (e.g., type P95 or P1).<sup>[7]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and physical properties of **4'-Bromoacetanilide**.

Property	Value	Source
Molecular Formula	C8H8BrNO	<sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	214.06 g/mol	<sup>[2]</sup>
Melting Point	166 - 170 °C (330.8 - 338 °F)	<sup>[3]</sup>
Appearance	White to light grey crystalline solid/powder	<sup>[3]</sup> <sup>[8]</sup>
Solubility	Slightly soluble in water, soluble in other solvents	<sup>[8]</sup>

## Experimental Protocols: Step-by-Step Handling and Disposal

### I. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (lab coat, gloves, safety glasses) during unpacking.
- Store **4'-Bromoacetanilide** in a cool, dry, and well-ventilated area away from incompatible materials and sources of ignition.<sup>[7]</sup><sup>[8]</sup>

- Keep the container tightly closed when not in use.[7][9]

## II. Weighing and Preparation:

- Conduct all weighing and solution preparation inside a certified chemical fume hood to minimize inhalation of dust.[8]
- Wear full PPE, including a particle respirator if significant dust is anticipated.
- Use a spatula for transferring the solid material to avoid generating dust.
- Clean any spills immediately following established laboratory procedures.

## III. Use in Experiments:

- Handle the compound in a well-ventilated area or under a fume hood at all times.[1][8]
- Avoid all personal contact, including inhalation and contact with skin and eyes.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[7]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[8]

## IV. Accidental Release Measures:

- Minor Spills:
  - Evacuate unnecessary personnel from the immediate area.[7]
  - Wearing full PPE, sweep up the spilled solid material, taking care not to create dust, and place it into a suitable, labeled container for disposal.[1][7]
- Major Spills:
  - Alert others in the area and evacuate.
  - Contact your institution's environmental health and safety department immediately.

## V. First Aid Procedures:

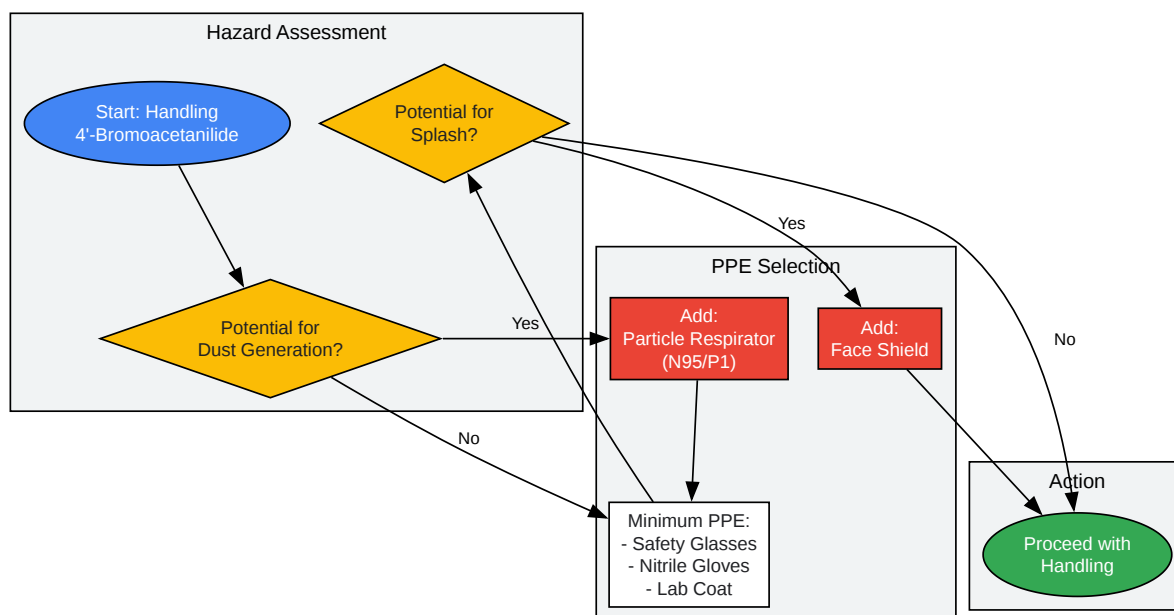
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[3][4]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately.[1][3]

#### VI. Disposal Plan:

- Dispose of waste **4'-Bromoacetanilide** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of the chemical down the drain.[7]
- Place waste in a clearly labeled, sealed container.
- Handle uncleaned containers as you would the product itself.

## Visualization of PPE Selection Workflow

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling **4'-Bromoacetanilide**.



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Caption: PPE selection workflow for handling **4'-Bromoacetanilide**.

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